

# An In-Depth Technical Guide to Methyl Tosylcarbamate (CAS Number 14437-03-7)

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For Researchers, Scientists, and Drug Development Professionals

#### **Abstract**

This technical guide provides a comprehensive overview of the properties, synthesis, and safety considerations for **Methyl Tosylcarbamate** (CAS No. 14437-03-7). It is a versatile reagent in organic synthesis, notably utilized as a protecting group for primary and secondary amines. Furthermore, it is recognized as a degradation product of the widely used antidiabetic drug, Gliclazide. This document consolidates key data, outlines detailed experimental protocols, and presents visual workflows to support its application in a research and development setting.

## **Chemical and Physical Properties**

**Methyl tosylcarbamate** is a white to off-white solid organic compound. Its structure features a tosyl group attached to a carbamate moiety, making it a useful intermediate in various chemical reactions.[1]

Table 1: Chemical and Physical Properties of Methyl Tosylcarbamate



Property	Value	Source(s)	
CAS Number	14437-03-7	[2]	
Molecular Formula	C <sub>9</sub> H <sub>11</sub> NO <sub>4</sub> S	[2]	
Molecular Weight	229.25 g/mol	[2]	
IUPAC Name	methyl N-(4- methylphenyl)sulfonylcarbamat e	[2]	
Synonyms	N-(p-Tosyl)carbamic Acid Methyl Ester, Methyl N-(p- toluenesulfonyl)carbamate	[2]	
Appearance	White to light yellow powder or crystals	[2]	
Melting Point	108.0 to 112.0 °C	[2]	
Density	1.3 g/cm <sup>3</sup>		
Solubility	Soluble in organic solvents like dichloromethane and acetone.	[1]	

# **Synthesis of Methyl Tosylcarbamate**

A general and efficient method for the synthesis of **Methyl Tosylcarbamate** involves the reaction of p-toluenesulfonamide with methyl chloroformate in the presence of a base.

## **Experimental Protocol: Synthesis**

Materials:

- p-Toluenesulfonamide
- Methyl chloroformate
- Triethylamine



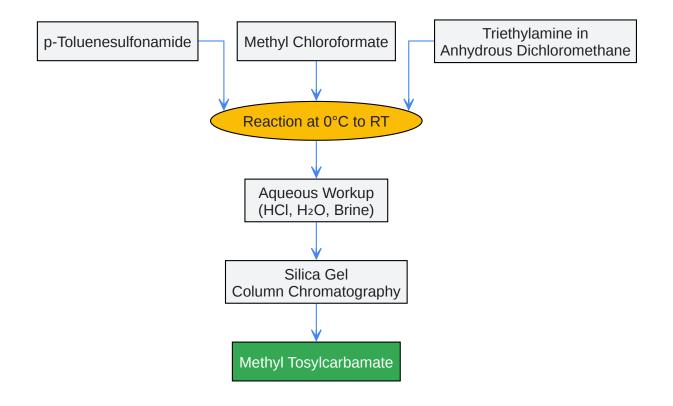
- Anhydrous dichloromethane
- 1 M Hydrochloric acid
- Saturated brine
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

#### Procedure:

- Dissolve p-toluenesulfonamide in anhydrous dichloromethane and cool the solution to 0°C in an ice bath.
- Slowly add triethylamine dropwise to the reaction mixture while maintaining the temperature at 0°C.
- After stirring for 10 minutes, add methyl chloroformate dropwise.
- Continue stirring at 0°C for 30 minutes, then remove the ice bath and allow the reaction to warm to room temperature over 2 hours.
- Upon completion, dilute the reaction mixture with dichloromethane.
- Wash the organic phase sequentially with 1 M aqueous hydrochloric acid, water, and saturated brine.
- Dry the organic layer over anhydrous magnesium sulfate and concentrate under reduced pressure.
- Purify the resulting residue by silica gel column chromatography to obtain Methyl Tosylcarbamate.

## **Synthesis Workflow**





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Caption: General synthesis workflow for **Methyl Tosylcarbamate**.

# Applications in Organic Synthesis: Amine Protection

**Methyl tosylcarbamate** serves as a versatile protecting group for primary and secondary amines, masking their reactivity to allow for selective transformations at other functional groups within a molecule.[1]

# **Experimental Protocol: Amine Protection and Deprotection**

Protection of a Primary Amine:

Materials:



- Primary amine
- Methyl tosylcarbamate
- Suitable aprotic solvent (e.g., Dichloromethane, THF)
- Base (e.g., Triethylamine, DIPEA)

#### Procedure:

- Dissolve the primary amine and a slight excess of Methyl tosylcarbamate in the chosen aprotic solvent.
- Add the base to the mixture and stir at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, perform an aqueous workup to remove the base and any water-soluble byproducts.
- Dry the organic layer and concentrate under reduced pressure.
- Purify the protected amine by column chromatography if necessary.

#### Deprotection of the N-Tosyl Carbamate:

While specific protocols for the cleavage of the **methyl tosylcarbamate** group are not abundant in the literature, general methods for the cleavage of carbamates and tosylamides can be adapted. A common method for the cleavage of simple methyl carbamates involves nucleophilic acyl substitution.

#### Materials:

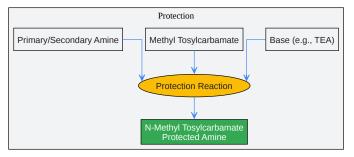
- N-methyl tosylcarbamate protected amine
- Strong nucleophile (e.g., MeLi in an appropriate solvent) or a system like t-BuNH2/MeOH.
- Anhydrous aprotic solvent (e.g., THF)

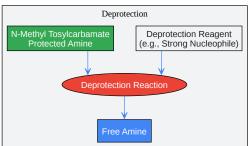


Procedure (Conceptual, requires optimization):

- Dissolve the protected amine in an anhydrous aprotic solvent under an inert atmosphere.
- Cool the solution to a low temperature (e.g., -78 °C).
- Slowly add the strong nucleophile and allow the reaction to proceed.
- Monitor the deprotection by TLC.
- Quench the reaction carefully with a suitable reagent (e.g., saturated aqueous ammonium chloride).
- Perform an aqueous workup and extract the deprotected amine.
- Dry the organic layer, concentrate, and purify as needed.

## **Amine Protection and Deprotection Workflow**





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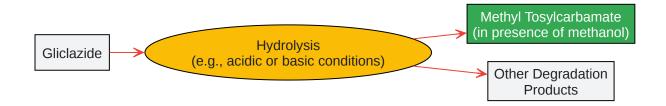
Caption: Workflow for amine protection and deprotection using **Methyl Tosylcarbamate**.



## Role as a Degradation Product of Gliclazide

**Methyl tosylcarbamate** has been identified as a degradation product of the sulfonylurea antidiabetic drug, Gliclazide. This degradation can occur under certain stress conditions.[3]

### **Gliclazide Degradation Pathway**



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Caption: Simplified degradation pathway of Gliclazide to Methyl Tosylcarbamate.

# Safety and Handling

**Methyl tosylcarbamate** is a chemical that requires careful handling in a laboratory setting. The available safety data indicates several hazards.

Table 2: GHS Hazard and Precautionary Statements



Hazard Class	GHS Pictogram	Signal Word	Hazard Statements	Precautiona ry Statements	Source(s)
Acute toxicity, Oral	GHS07	Warning	H302: Harmful if swallowed.	P264, P270, P301+P312, P330, P501	
Skin corrosion/irrit ation	GHS07	Warning	H315: Causes skin irritation.	P264, P280, P302+P352, P332+P313, P362	
Serious eye damage/eye irritation	GHS07	Warning	H319: Causes serious eye irritation.	P264, P280, P305+P351+ P338, P337+P313	[1]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	GHS07	Warning	H335: May cause respiratory irritation.	P261, P271, P304+P340, P312, P403+P233, P405, P501	

#### Handling Recommendations:

- Work in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- Store in a tightly closed container in a cool, dry place.

# **Toxicological Information**



Detailed toxicological data for **Methyl Tosylcarbamate** is limited. The LD50 values found in some safety data sheets are for the structurally simpler "methyl carbamate" and should not be directly extrapolated to **Methyl Tosylcarbamate**.

It is important to note that N-methyl carbamates as a class are widely used as insecticides and are known to act as acetylcholinesterase inhibitors.[4] However, there is no specific data available on the direct biological activity or signaling pathway interactions of **Methyl Tosylcarbamate** itself. Its primary relevance in a biological context is as a metabolite of Gliclazide.

#### Conclusion

**Methyl tosylcarbamate** (CAS 14437-03-7) is a valuable reagent for the protection of amines in organic synthesis. Its formation as a degradation product of Gliclazide is also of interest to pharmaceutical scientists. This guide provides essential information on its properties, synthesis, and safe handling. Researchers should exercise caution due to its potential hazards and the limited availability of comprehensive toxicological data. The provided protocols and workflows serve as a foundation for its application in a laboratory setting, with the understanding that specific reaction conditions may require optimization.

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